

# Sceleratine N-oxide: A Technical Guide on its Discovery, Natural Occurrence, and Analysis

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## Compound of Interest

Compound Name: *Sceleratine N-oxide*

Cat. No.: *B15146759*

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## Abstract

**Sceleratine N-oxide**, a pyrrolizidine alkaloid, is a naturally occurring compound found in specific plant species. This technical guide provides a comprehensive overview of its discovery, natural sources, and available analytical data. While information on its biological activity and specific signaling pathways remains limited in publicly accessible literature, this document consolidates the current knowledge, including general experimental protocols for the isolation of related compounds, to serve as a foundational resource for researchers in natural product chemistry, toxicology, and drug development.

## Discovery and Natural Occurrence

**Sceleratine N-oxide** was first reported in the scientific literature in 1985 by Bredenkamp, Drewes, and Hodges. Their research identified the compound in the plant species *Senecio latifolius*, a member of the Asteraceae family. Pyrrolizidine alkaloids and their N-oxides are known to be prevalent in the genus *Senecio*. These compounds often coexist with other alkaloids, contributing to the plant's chemical defense mechanisms.

The N-oxide functional group is a common feature of alkaloids in their natural state within the plant. It is believed that N-oxidation serves as a detoxification mechanism for the plant itself and can influence the bioavailability and toxicity of the alkaloid in herbivores.

## Physicochemical Properties

A summary of the known physicochemical properties of **Sceleratine N-oxide** is presented in the table below.

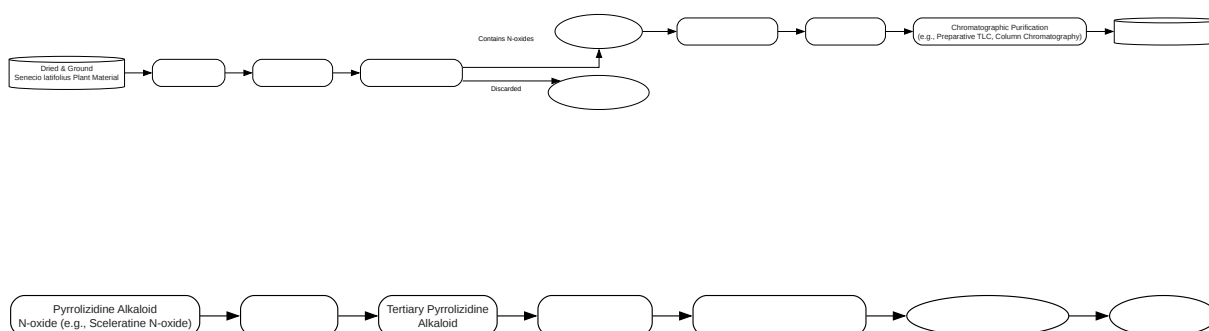
Property	Value
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>8</sub>
Molecular Weight	385.41 g/mol
CAS Number	103184-92-5

## Experimental Protocols: Isolation of Pyrrolizidine Alkaloids from Senecio Species

While a specific, detailed protocol for the isolation of **Sceleratine N-oxide** is not readily available in the reviewed literature, a general methodology for the extraction and separation of pyrrolizidine alkaloids from Senecio plant material can be described. This protocol typically involves solvent extraction followed by acid-base partitioning and chromatographic purification.

### General Extraction and Isolation Workflow

The following diagram outlines a typical workflow for the isolation of pyrrolizidine alkaloids from Senecio species.



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